

Quasar 670: An In-Depth Technical Guide for Advanced Molecular Biology Applications

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Compound of Interest

Compound Name: Quasar 670

Cat. No.: B15977218

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Quasar 670**, a fluorescent label with significant applications in molecular biology. We will delve into its core properties, provide detailed experimental protocols for its use in quantitative PCR (qPCR) and Fluorescence In Situ Hybridization (FISH), and explore its application in visualizing cellular signaling pathways.

Core Properties of Quasar 670

Quasar 670 is a fluorescent dye that emits in the far-red region of the spectrum, making it a valuable tool for a variety of molecular biology applications. It is chemically equivalent to Cy5 and can be used as a direct replacement in most protocols. The key spectral and physical properties of **Quasar 670** are summarized in the table below.

Property	Value	Reference
Excitation Maximum (λ_{ex})	647 nm	[1][2]
Emission Maximum (λ_{em})	670 nm	[1][2]
Extinction Coefficient	187,000 $\text{cm}^{-1}\text{M}^{-1}$	[1][2]
Recommended Quencher	BHQ®-2, BBQ-650	[3]

Table 1: Core Properties of **Quasar 670** Fluorescent Dye. This table summarizes the key spectral and physical characteristics of **Quasar 670**, essential for designing and executing fluorescence-based experiments.

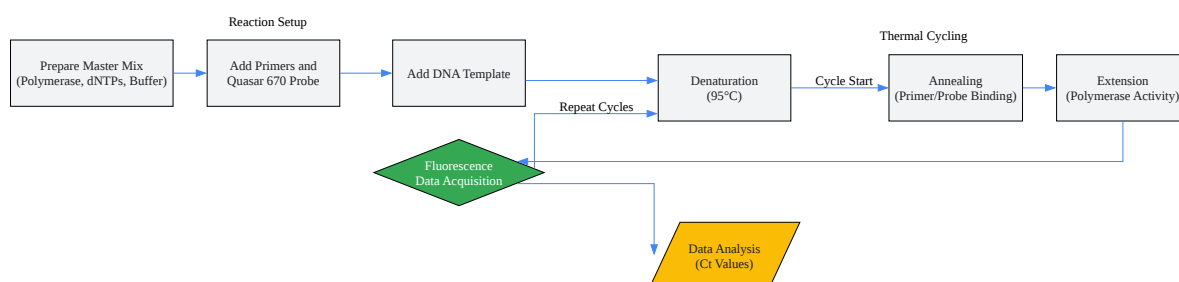
Experimental Protocols

This section provides detailed methodologies for the use of **Quasar 670**-labeled probes in two key molecular biology techniques: quantitative PCR and Fluorescence In Situ Hybridization.

Quantitative PCR (qPCR) with Quasar 670-Labeled Probes

Quasar 670 is frequently used as the 5' fluorophore in 5' nuclease probes for qPCR. These probes also contain a 3' quencher, which absorbs the fluorescence of **Quasar 670** when the probe is intact. During the extension phase of PCR, the 5' to 3' exonuclease activity of the DNA polymerase cleaves the probe, separating the fluorophore from the quencher and leading to an increase in fluorescence that is proportional to the amount of amplified product.

Experimental Workflow for qPCR:



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Figure 1: qPCR Experimental Workflow. This diagram illustrates the key steps in a quantitative PCR experiment using fluorescent probes.

Detailed Protocol for 5' Nuclease qPCR:

- Assay Design:
 - Design primers with a melting temperature (T_m) of approximately 60-62°C and a length of 18-30 bases. The GC content should be between 35-65%. Avoid runs of more than four G's.
 - Design the **Quasar 670**-labeled probe to have a T_m 5-10°C higher than the primers. The probe should be 20-30 nucleotides in length and have a GC content of 30-80%. Avoid a G at the 5' end, as it can quench the fluorescence of **Quasar 670**.
 - To prevent amplification of genomic DNA, design primers that span an exon-exon junction or are separated by a large intron.

- Reaction Setup:
 - Prepare a master mix containing the appropriate qPCR buffer, dNTPs, forward and reverse primers (final concentration of 100-500 nM), **Quasar 670**-labeled probe (final concentration of 50-250 nM), and DNA polymerase.
 - Add the DNA template to the master mix. Include no-template controls (NTCs) to check for contamination.
 - For gene expression analysis, perform reverse transcription of RNA to cDNA prior to the qPCR step. Include no-reverse transcriptase controls (-RT) to check for genomic DNA contamination.
- Thermal Cycling:
 - A typical two-step cycling protocol is as follows:
 - Initial denaturation: 95°C for 2-10 minutes.
 - Cycling (40 cycles):
 - Denaturation: 95°C for 15 seconds.
 - Annealing/Extension: 60°C for 60 seconds (acquire fluorescence data at the end of this step).
- Data Analysis:
 - The cycle threshold (Ct) value is the cycle number at which the fluorescence signal crosses a predetermined threshold.
 - Quantify the initial amount of target nucleic acid by comparing the Ct values of unknown samples to a standard curve of known concentrations.

Quantitative Data Summary for qPCR Probe Design:

Parameter	Recommended Value
Primer Length	18-30 bases
Primer T _m	60-62°C
Primer GC Content	35-65%
Probe Length	20-30 nucleotides
Probe T _m	5-10°C higher than primers
Probe GC Content	30-80%

Table 2: Recommended Parameters for qPCR Primer and Probe Design. This table provides key guidelines for designing effective primers and probes for 5' nuclease qPCR assays.

Fluorescence In Situ Hybridization (FISH) with Quasar 670-Labeled Probes

Quasar 670-labeled oligonucleotide probes are used in FISH to detect and localize specific DNA or RNA sequences within cells or tissues. The far-red emission of **Quasar 670** is advantageous for FISH as it minimizes autofluorescence from biological samples, which is often more pronounced in the green and yellow regions of the spectrum.

Experimental Workflow for FISH:



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Figure 2: FISH Experimental Workflow. This diagram outlines the major steps involved in a Fluorescence In Situ Hybridization experiment.

Detailed Protocol for FISH with Oligonucleotide Probes:

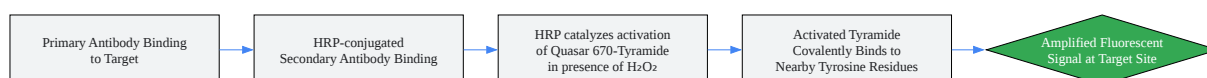
- Probe Preparation:
 - Synthesize a pool of oligonucleotides (typically 20-50) complementary to the target RNA or DNA sequence.
 - Label the oligonucleotides with **Quasar 670**. This can be done during synthesis using a **Quasar 670** phosphoramidite or post-synthetically using an amine-modified oligonucleotide and a reactive **Quasar 670** ester.
- Sample Preparation:
 - Fix cells or tissue sections with a suitable fixative (e.g., 4% paraformaldehyde).
 - Permeabilize the sample to allow probe entry. For cultured cells, this can be achieved with 70% ethanol. For tissues, enzymatic digestion (e.g., proteinase K) may be necessary.
- Hybridization:
 - Prepare a hybridization buffer containing formamide (typically 10-50%), dextran sulfate, and saline-sodium citrate (SSC).
 - Dilute the **Quasar 670**-labeled probe pool in the hybridization buffer.
 - Apply the probe solution to the sample, cover with a coverslip, and incubate in a humidified chamber at a temperature optimized for hybridization (e.g., 37°C) for 4 hours to overnight.
- Washing and Mounting:
 - Perform a series of post-hybridization washes with increasing stringency (decreasing salt concentration and increasing temperature) to remove non-specifically bound probes. A typical wash series might involve washes with 2X SSC, 1X SSC, and 0.5X SSC.

- Counterstain the nuclei with a DNA-specific dye such as DAPI.
- Mount the sample with an antifade mounting medium to preserve the fluorescence signal.
- Imaging:
 - Visualize the sample using a fluorescence microscope equipped with appropriate filter sets for **Quasar 670** (excitation ~640 nm, emission ~670 nm) and the counterstain.

Signal Amplification using Tyramide Signal Amplification (TSA)

For the detection of low-abundance targets, the signal from **Quasar 670**-labeled probes can be amplified using Tyramide Signal Amplification (TSA). This method utilizes horseradish peroxidase (HRP) to catalyze the deposition of multiple fluorophore-labeled tyramide molecules at the site of the probe.

Workflow for Tyramide Signal Amplification:



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Figure 3: Tyramide Signal Amplification (TSA) Workflow. This diagram illustrates the principle of TSA for enhancing fluorescent signals in immunofluorescence and FISH.

Protocol for TSA in Immunofluorescence:

- Primary and Secondary Antibody Incubation:
 - Perform standard immunofluorescence staining up to the secondary antibody step, using an HRP-conjugated secondary antibody.
- Tyramide Reaction:

- Prepare a working solution of **Quasar 670**-labeled tyramide in the supplied amplification buffer, containing a low concentration of hydrogen peroxide (e.g., 0.0015%).
- Incubate the sample with the tyramide working solution for 5-10 minutes at room temperature, protected from light.
- Washing and Mounting:
 - Wash the sample thoroughly to remove unbound tyramide.
 - Proceed with counterstaining and mounting as described in the FISH protocol.

Visualization of Cellular Signaling Pathways: The MAPK/ERK Pathway

Quasar 670, often in the context of immunofluorescence with TSA, can be used to visualize the components and activation states of cellular signaling pathways. The Mitogen-Activated Protein Kinase (MAPK) pathway, specifically the ERK1/2 cascade, is a crucial signaling pathway involved in cell proliferation, differentiation, and survival. Its dysregulation is implicated in many cancers.

A common method to study this pathway is to visualize the phosphorylation and cellular localization of key proteins like ERK1/2. Upon pathway activation, ERK1/2 is phosphorylated and translocates from the cytoplasm to the nucleus.

Logical Relationship in MAPK/ERK Pathway Activation and Visualization:

MAPK/ERK Signaling Cascade

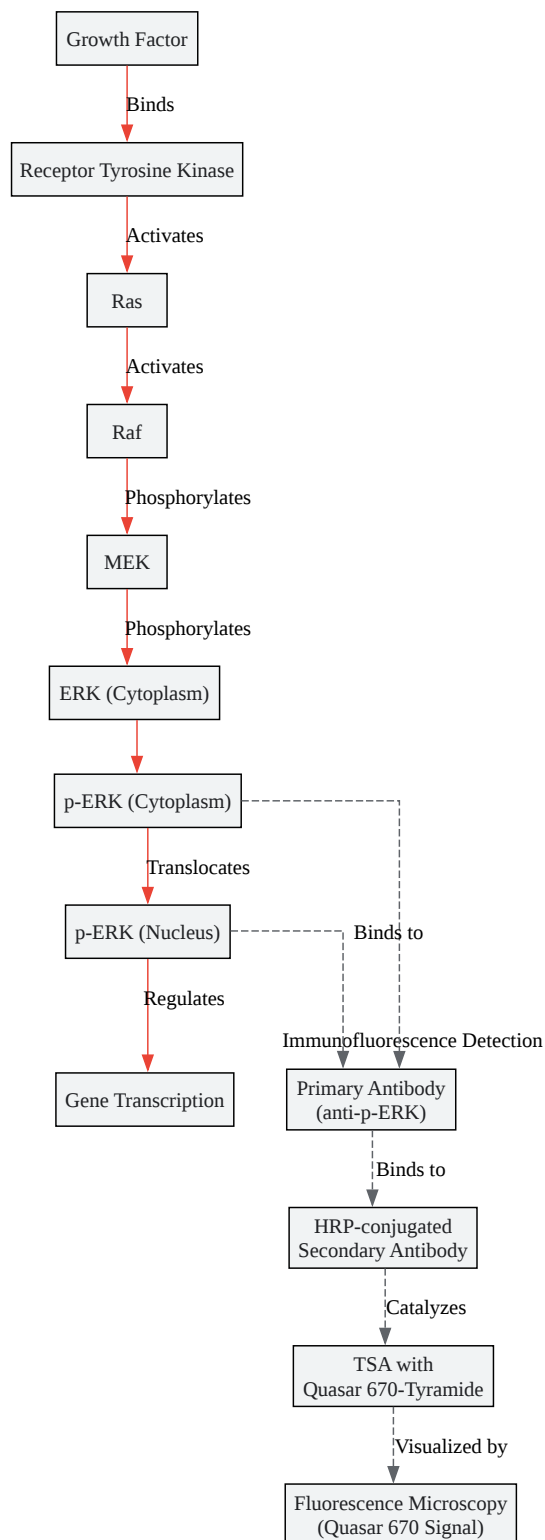
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Figure 4: MAPK/ERK Pathway Activation and its Visualization. This diagram illustrates the core components of the MAPK/ERK signaling cascade and how the activated, phosphorylated form of ERK (p-ERK) can be detected using immunofluorescence with **Quasar 670** and Tyramide Signal Amplification.

This guide has provided a detailed technical overview of **Quasar 670**, from its fundamental properties to its application in advanced molecular biology techniques. By following the provided protocols and understanding the principles of its use, researchers can effectively leverage this powerful fluorescent label in their studies of gene expression, cellular architecture, and complex signaling networks.

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